

# Application Note: Quantification of Ziyuglycoside I in Biological Matrices using HPLC-MS/MS

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## Compound of Interest

Compound Name: Ziyuglycoside I

Cat. No.: B568928

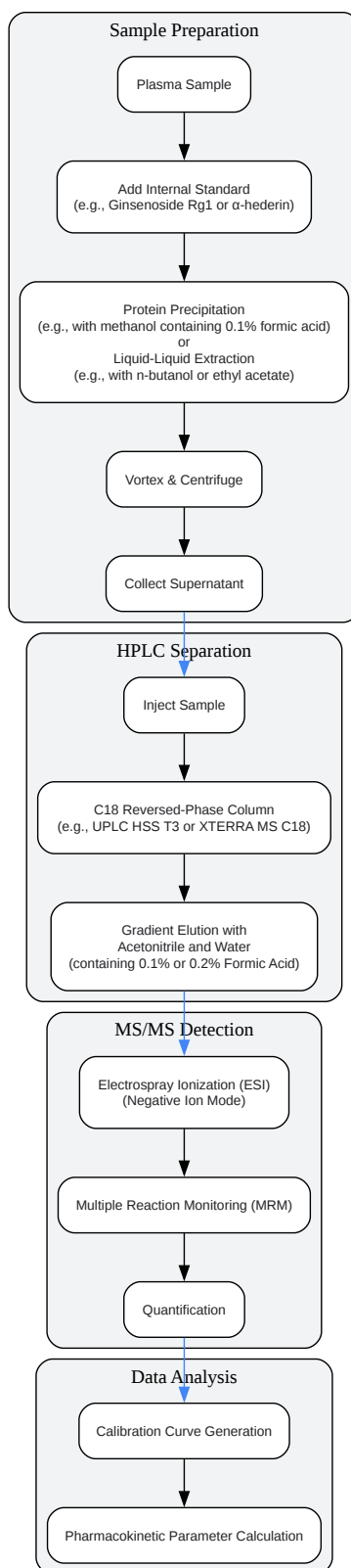
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## Introduction

**Ziyuglycoside I** is a key bioactive triterpenoid saponin isolated from the roots of *Sanguisorba officinalis* L.[1][2]. It has demonstrated a range of pharmacological activities, including antioxidant, anticancer, and anti-wrinkle properties[1][2][3]. Notably, **Ziyuglycoside I** is being investigated as a promising candidate for treating leucopenia[4][5]. To facilitate preclinical and clinical development, a robust and sensitive analytical method for the accurate quantification of **Ziyuglycoside I** in biological matrices is essential. This application note provides a detailed protocol for the determination of **Ziyuglycoside I** in plasma using a validated High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) method.

## Experimental Workflow



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## References

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